

Validation of an analytical method for Disperse Red 129 quantification

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Compound of Interest

Compound Name: Disperse red 129

CAS No.: 12236-23-6

Cat. No.: B1172499

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Validation of an Analytical Method for **Disperse Red 129** Quantification

Part 1: Executive Summary & Technical Context

Disperse Red 129 (CAS 12236-23-6) is a hydrophobic azo dye widely utilized in the textile industry for dyeing polyester and acetate fibers. In drug development and toxicological studies, it is often scrutinized not as an active ingredient, but as a potential leachable/extractable impurity from packaging materials or as a tracer in environmental fate studies.

The Challenge: Standard spectrophotometric methods (UV-Vis) fail to distinguish **Disperse Red 129** from structural analogs (like Disperse Red 1 or 13) or matrix interferences, leading to false positives. Furthermore, its high lipophilicity requires aggressive organic extraction, which can complicate reverse-phase chromatography if not managed with the correct solvent strength.

The Solution: This guide validates a UHPLC-DAD (Ultra-High Performance Liquid Chromatography with Diode Array Detection) method, optimized for specificity and sensitivity.

We compare this "Proposed Method" against legacy alternatives to demonstrate its superiority for regulated environments (GLP/GMP).

Part 2: Comparative Analysis (The "Product" vs. Alternatives)

The following table objectively compares the optimized UHPLC method against common alternatives.

Feature	Method A: UHPLC-DAD (Proposed)	Method B: UV-Vis Spectrophotometry	Method C: HPTLC (High-Performance TLC)
Specificity	High (Resolves structural isomers)	Low (Total color only; prone to matrix interference)	Medium (Separates spots, but quantification is less precise)
LOD (Sensitivity)	~0.05 µg/mL (Trace analysis capable)	~1.0 µg/mL (Bulk analysis only)	~0.5 µg/mL (Screening only)
Throughput	High (5-7 min run time)	Very High (Instant reading)	Low (Requires plate development/drying)
Regulatory Fit	Excellent (ICH Q2 Compliant)	Poor (Lacks specificity for impurities)	Moderate (Accepted for ID, rarely for quantification)
Cost per Sample	Moderate	Low	Moderate

Expert Insight: While UV-Vis is cheaper, it cannot validate purity. If your sample contains degradation products (common in azo dyes under light exposure), UV-Vis will sum the absorbance of all red species, yielding a falsely high concentration. UHPLC is the only defensible choice for stability-indicating assays.

Part 3: Validated Experimental Protocol

This protocol is designed to be self-validating, meaning the system suitability steps ensure the data is reliable before you even analyze samples.

Reagents & Materials

- Analyte: **Disperse Red 129** Standard (CAS 12236-23-6), >98% purity.
- Solvents: Acetonitrile (ACN), Methanol (MeOH) – HPLC Grade.
- Water: Milli-Q (18.2 MΩ·cm).
- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 100mm x 2.1mm, 1.8 μm).
Why? Azo dyes are hydrophobic; a sub-2-micron C18 column ensures sharp peaks and fast elution.

Chromatographic Conditions

- System: UHPLC with DAD (or MS/MS for trace residues).
- Mobile Phase A: 0.1% Formic Acid in Water.[\[1\]](#)
- Mobile Phase B: Acetonitrile (ACN).
- Flow Rate: 0.4 mL/min.
- Column Temp: 40°C (Improves mass transfer for bulky azo molecules).
- Detection:
 - Primary: 500 nm (Visible max).
 - Reference: 360 nm (bandwidth 100 nm).
- Gradient Profile:
 - 0.0 min: 50% B
 - 5.0 min: 95% B (Force elution of hydrophobic dye)

- 6.0 min: 95% B
- 6.1 min: 50% B (Re-equilibration)

Sample Preparation (The Critical Step)

Disperse dyes are insoluble in water. Direct aqueous injection will precipitate the dye and clog the column.

- Weigh: 10 mg sample into a 50 mL volumetric flask.
- Dissolve: Add 20 mL Tetrahydrofuran (THF) or DMF. Sonicate for 10 mins. Note: THF is required to break down polymeric matrices if analyzing plastics.
- Dilute: Bring to volume with Acetonitrile.
- Filter: 0.22 μm PTFE filter (Do not use Nylon; azo dyes can bind to it).

Part 4: Validation Parameters (ICH Q2(R2) Guidelines)

To ensure this method is "fit for purpose," the following parameters must be verified.

A. Specificity

- Protocol: Inject a "Blank" (solvent only) and a "Placebo" (matrix without dye). Compare with the Standard.
- Acceptance Criteria: No interfering peaks at the retention time of **Disperse Red 129** (~3.5 min). Resolution () between DR 129 and nearest impurity > 1.5.

B. Linearity

- Protocol: Prepare 5 concentrations: 1, 5, 10, 20, 50 $\mu\text{g/mL}$.
- Acceptance Criteria: Correlation coefficient (

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C. Accuracy (Recovery)

- Protocol: Spike known amounts of DR 129 into the sample matrix at 80%, 100%, and 120% levels.
- Acceptance Criteria: Recovery between 95.0% – 105.0%.

D. Precision (Repeatability)

- Protocol: 6 injections of the 100% standard.
- Acceptance Criteria: RSD < 2.0% for peak area.

Part 5: Visualization of Workflows

Workflow Diagram: Analytical Lifecycle

This diagram illustrates the logical flow from sample intake to validated result.

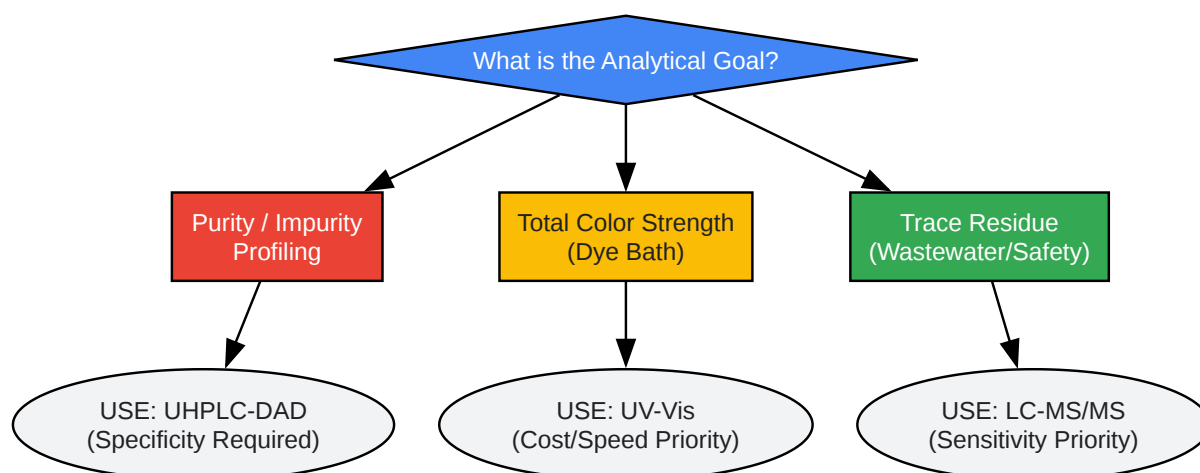


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Caption: Step-by-step analytical lifecycle for **Disperse Red 129**, from extraction to regulatory reporting.

Decision Matrix: Method Selection

When should you use UHPLC vs. UV-Vis?



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Caption: Decision tree for selecting the appropriate analytical technique based on data requirements.

Part 6: References

- International Council for Harmonisation (ICH). (2023). Validation of Analytical Procedures Q2(R2). Retrieved from [\[Link\]](#)
- European Chemicals Agency (ECHA). (2022). Substance Information: **Disperse Red 129** (CAS 12236-23-6).[2] Retrieved from [\[Link\]](#)
- Vacchi, F. I., et al. (2017). Occurrence and risks of disperse dyes in drinking water: Comparison of LC-MS/MS and HPLC-DAD methods. Science of the Total Environment. Retrieved from [\[Link\]](#)

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Sources

- [1. lcms.cz \[lcms.cz\]](#)
- [2. environmentclearance.nic.in \[environmentclearance.nic.in\]](#)
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